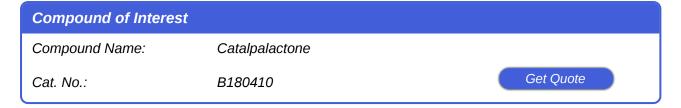


Catalpalactone: A Technical Guide to its Discovery, Isolation, and Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Catalpalactone, a naturally occurring phthalide derivative, has garnered significant interest within the scientific community for its diverse biological activities. First isolated from the wood of Catalpa ovata, this compound has demonstrated potent anti-inflammatory and neuroprotective properties. This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **catalpalactone**. It details the experimental protocols for its extraction and purification and presents key quantitative data. Furthermore, this guide explores the molecular mechanisms underlying its biological effects, with a focus on its modulation of critical signaling pathways, visualized through detailed diagrams.

Discovery and Structural Elucidation

Catalpalactone was first discovered and isolated from the wood of the Chinese catalpa tree, Catalpa ovata G. Don, a member of the Bignoniaceae family.[1] The initial structural elucidation was carried out using a combination of spectroscopic techniques, which are now standard in natural product chemistry. These methods allowed for the determination of its chemical formula as C₁₅H₁₄O₄ and its unique phthalide structure.[1]

Spectroscopic Data for Structural Characterization



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The definitive structure of **catalpalactone** was established through analysis of its spectral data. While the original publication provides the foundational data, subsequent isolations and analyses have confirmed the structure. Key spectroscopic features are summarized below.

Table 1: Spectroscopic Data for Catalpalactone



Spectroscopic Technique	Key Observations and Interpretations
Infrared (IR) Spectroscopy	The IR spectrum of catalpalactone exhibits characteristic absorption bands indicating the presence of specific functional groups. A strong absorption band is typically observed around 1760 cm ⁻¹ , which is indicative of the C=O stretching vibration of the γ-lactone ring. Additional bands in the aromatic region (around 1600-1450 cm ⁻¹) suggest the presence of a benzene ring.
¹ H Nuclear Magnetic Resonance (NMR) Spectroscopy	The ¹ H NMR spectrum provides detailed information about the proton environment in the molecule. Key signals include those corresponding to the aromatic protons, the protons of the lactone ring, and the protons of the dimethylpyran moiety. The chemical shifts, splitting patterns, and coupling constants of these signals are crucial for confirming the connectivity of the atoms.
¹³ C Nuclear Magnetic Resonance (NMR) Spectroscopy	The ¹³ C NMR spectrum reveals the number of distinct carbon atoms and their chemical environments. The spectrum will show signals for the carbonyl carbon of the lactone, the aromatic carbons, and the carbons of the dimethylpyran ring, confirming the carbon skeleton of the molecule.
Mass Spectrometry (MS)	Mass spectrometry is used to determine the molecular weight and elemental composition of catalpalactone. The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound, and fragmentation patterns can provide further structural information.

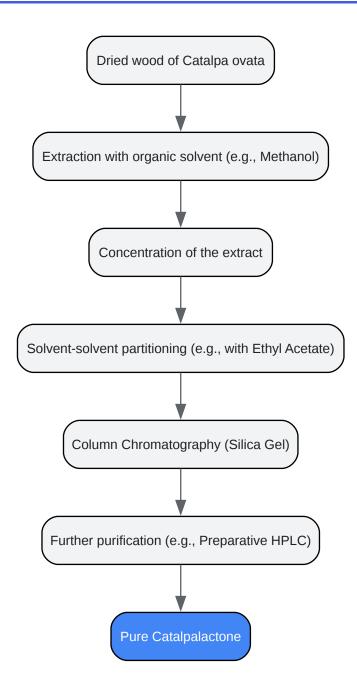


Isolation from Catalpa ovata

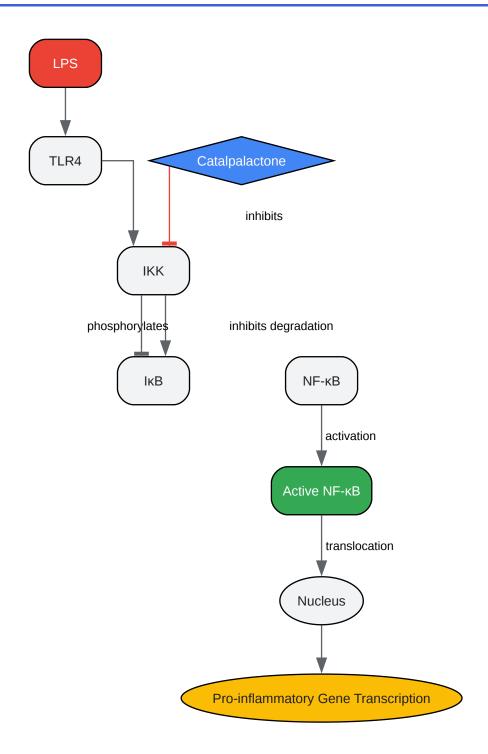
The isolation of **catalpalactone** from Catalpa ovata involves a multi-step process of extraction and chromatographic purification. The general workflow is outlined below.

General Experimental Workflow

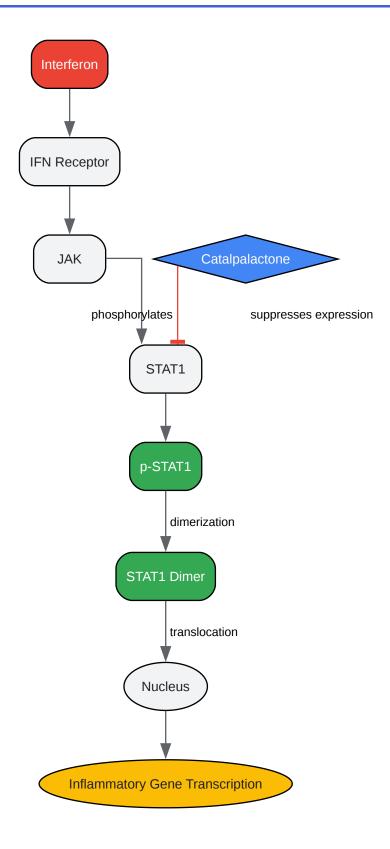












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References

- 1. (PDF) Structure of Catalpalactone, a New Phthalide From [research.amanote.com]
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